

Essential Guide to the Proper Disposal of Nazartinib Mesylate

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Compound of Interest

Compound Name: Nazartinib Mesylate

CAS No.: 1784778-10-4

Cat. No.: B12772453

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This document provides crucial safety and logistical information for the proper disposal of **Nazartinib Mesylate** (also known as EGF816), a third-generation epidermal growth factor receptor (EGFR) inhibitor. Adherence to these procedures is vital to ensure the safety of laboratory personnel and to prevent environmental contamination. **Nazartinib Mesylate** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating specialized disposal as hazardous waste.^[1]

Key Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Nazartinib Mesylate**. The minimum personal protective equipment (PPE) when handling this compound includes a lab coat or gown, gloves, and eye protection.^[2] All handling of solid or powdered forms of cytotoxic drugs should be conducted within a biological safety cabinet to prevent the generation of aerosols.^[3]

Disposal of Nazartinib Mesylate Waste

Nazartinib Mesylate and any materials contaminated with it must be treated as hazardous or cytotoxic waste. This waste must be segregated from general laboratory trash and disposed of

through an approved waste disposal plant or a licensed hazardous waste management company.^[1]

Quantitative Data Summary for Disposal

Parameter	Value/Instruction	Source
Hazard Classification	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	^[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	^[1]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	^[1]
Recommended Disposal Method	Incineration by a licensed hazardous waste management facility.	^[1]
Prohibited Disposal Methods	Do not dispose of down the drain or in regular trash. Do not burn in open containers.	^[1]

Step-by-Step Disposal Protocol for Nazartinib Mesylate

The following protocol outlines the procedure for the disposal of **Nazartinib Mesylate** from a research or drug development laboratory setting.

1. Waste Segregation and Collection:

- Solid Waste:

- Place all non-sharp solid waste contaminated with **Nazartinib Mesylate** (e.g., gloves, gowns, bench paper, contaminated wipes) into a designated, leak-proof plastic bag, typically a yellow chemotherapy waste bag.[1]
- This bag must be clearly labeled with a "Cytotoxic" or "Hazardous Waste" symbol.[2][4]
- Sharps Waste:
 - Dispose of all sharps contaminated with **Nazartinib Mesylate** (e.g., needles, syringes, vials, slides) in a designated, puncture-resistant sharps container specifically marked for "Chemo Sharps" or "Cytotoxic Sharps." [1][2]
- Unused/Expired Product:
 - Unused or expired **Nazartinib Mesylate** must be disposed of as hazardous chemical waste. It should not be mixed with trace-contaminated waste. Keep it in its original or a securely sealed and clearly labeled container.[5]

2. Container Management:

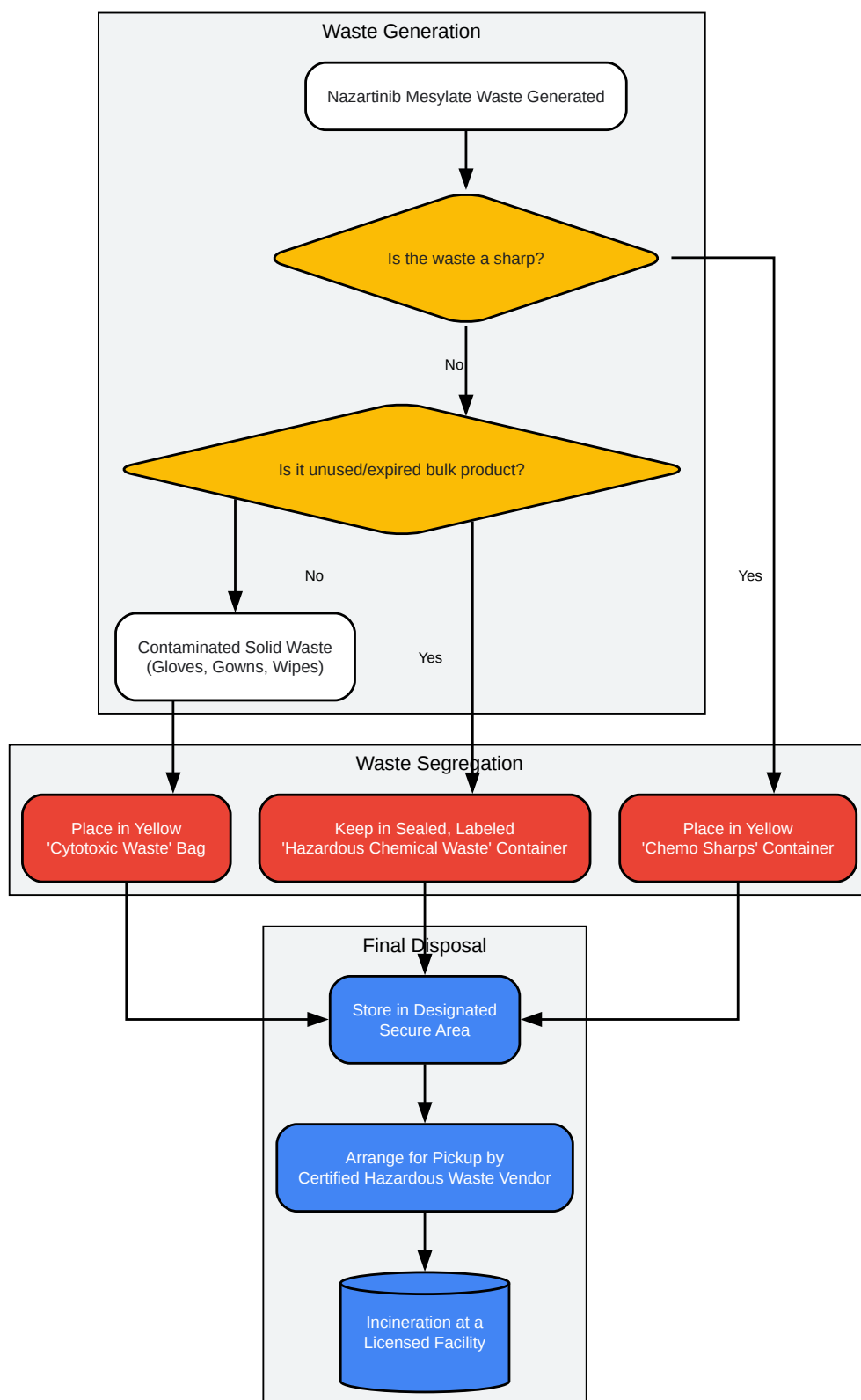
- All waste containers must be kept closed except when adding waste.
- Ensure all containers are properly labeled with the contents and associated hazards.
- Store waste containers in a designated, secure area away from general laboratory traffic.

3. Final Disposal:

- Arrange for the collection of the hazardous waste by a certified hazardous waste disposal contractor.
- Follow all institutional, local, state, and federal regulations for the transport and final disposal of hazardous pharmaceutical waste.[5]

Logical Workflow for Nazartinib Mesylate Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Nazartinib Mesylate** waste.



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